

Dithiazanine iodide toxicity management

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Compound Focus: Dithiazanine Iodide

CAS No.: 514-73-8

Cat. No.: S526335

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FAQ: Understanding Dithiazanine Iodide

Q1: What is the basic profile of Dithiazanine Iodide? Dithiazanine iodide is a benzothiazole-based small molecule that was previously used as a broad-spectrum anthelmintic [1]. Its use in human medicine has been largely discontinued due to toxicity concerns, but it remains a compound of research interest [2] [1].

The table below summarizes its key identifiers and properties:

Property	Description
CAS Number	514-73-8 [3]
Molecular Formula	$C_{23}H_{23}IN_2S_2$ [3]
Molecular Weight	518.48 g/mol [3]
Chemical Structure	A cyanine dye featuring two benzothiazole rings [2] [4]
Solubility	16.67 mg/mL in DMSO (requiring warming to 60°C) [3]
Storage	4°C, sealed, away from moisture and light [3]

Q2: What are the primary historical uses and why was it withdrawn? Dithiazanine iodide was introduced in 1959 as a potent anthelmintic effective against **strongyloidiasis, trichuriasis, ascariasis, and**

enterobiasis [1] [5]. However, it was associated with severe, sometimes fatal, toxicity in humans. Between 1961 and 1964, it was linked to **eight fatal cases of severe acidosis and shock**, leading to its withdrawal from many markets [1]. The estimated lethal oral dose for humans is between **4–16 mg/kg** [5].

Q3: What are the known toxicity concerns for researchers? The core toxicity is linked to its effects on the **cardiovascular system** [2]. Researchers should be aware that its high potency and narrow therapeutic window were the main reasons for its withdrawal from human use [1]. Proper personal protective equipment (PPE) and careful handling are mandatory.

Experimental Handling & Troubleshooting

Q4: How should I prepare a stock solution of Dithiazanine Iodide? Due to its poor solubility in aqueous buffers, DMSO is the recommended solvent. The compound is hygroscopic, so use newly opened DMSO vials.

Stock Solution Preparation Guide

Parameter	Recommendation
Solvent	Anhydrous DMSO [3]
Concentration	10-30 mM (e.g., 16.67 mg/mL \approx 32.15 mM) [3]
Preparation	Use gentle warming (up to 60°C) and ultrasonication to dissolve [3]
Aliquoting	Aliquot the stock solution to avoid repeated freeze-thaw cycles [3]
Short-term Storage	-20°C for 1 month (sealed, away from light and moisture) [3]
Long-term Storage	-80°C for 6 months (sealed, away from light and moisture) [3]

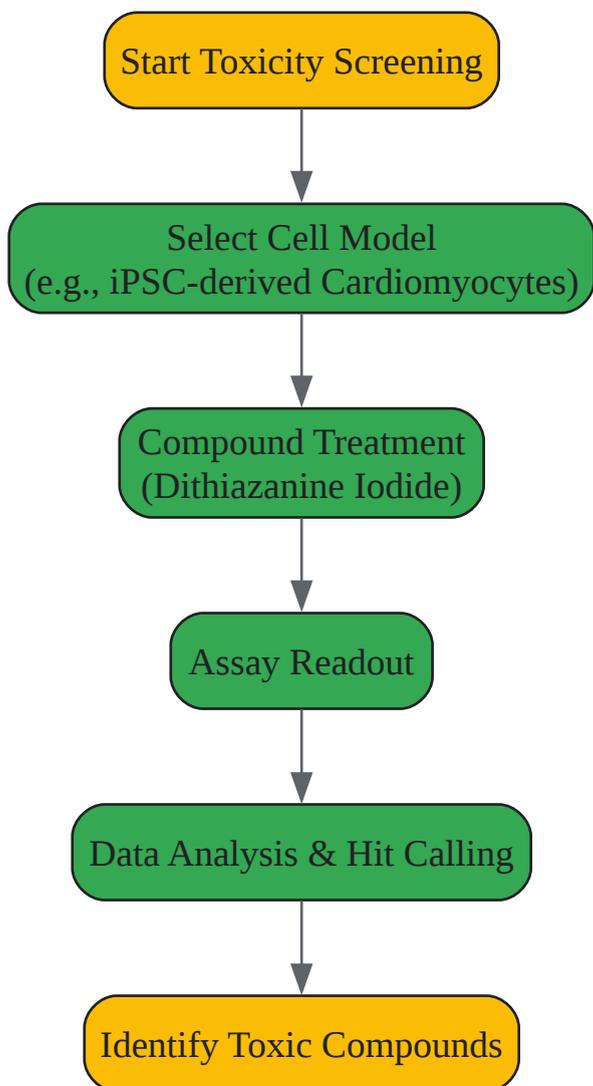
Q5: What should I do if my compound precipitates in the assay buffer? Precipitation is a common issue. You can:

- **Verify Stock Solution:** Ensure the stock was prepared correctly with warming and sonication.

- **Dilution Factor:** When adding the stock solution to your aqueous assay buffer, ensure the final DMSO concentration is low enough to avoid "solvent shock" (typically $\leq 0.1-1\%$). You may need to optimize the dilution factor.
- **Vehicle Control:** Always include a vehicle control with the same concentration of DMSO to rule out solvent effects.

Research Applications & Toxicity Screening

Q6: How can I investigate the toxicity of Dithiazanine Iodide in modern models? While the search results do not contain specific protocols for dithiazanine, contemporary approaches for toxicity screening are well-established. The diagram below outlines a generalized workflow for population-based high-throughput toxicity screening using human iPSC-derived cells, which is a highly relevant modern method [6].



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Key Experimental Considerations:

- **Cell Models:** For investigating the known cardiovascular toxicity [2], **human iPSC-derived cardiomyocytes** are a highly relevant model system [6].
- **Assay Readouts:** You can employ functional assays (e.g., measuring beat rate or contractility in cardiomyocytes), viability assays (ATP content, etc.), and high-content imaging to assess cytotoxicity and specific organ-level dysfunction.
- **Mechanistic Insight:** The benzothiazole scaffold is known to interact with a wide range of biological targets, including enzymes and kinases [4]. This suggests its toxicity may be multi-faceted, requiring broad screening approaches.

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